

Proper Disposal of Propoxybenzene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Benzene, propoxy-

Cat. No.: B152792

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and regulatory compliance. This guide provides essential safety and logistical information for the proper disposal of propoxybenzene (also known as phenyl propyl ether).

Safety and Hazard Information

Propoxybenzene is a chemical compound that requires careful handling due to its potential hazards. It is known to cause skin and serious eye irritation.^[1] Therefore, appropriate personal protective equipment (PPE), including protective gloves and eye protection, should always be worn when handling this substance.^[1] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.^[2]

Quantitative Data for Propoxybenzene

The following table summarizes the key physical and chemical properties of propoxybenzene.

Property	Value
Chemical Formula	C ₉ H ₁₂ O
Molecular Weight	136.19 g/mol
Physical State	Liquid (at 20°C)[1]
Appearance	Clear, Colorless to Almost Colorless[1]
Melting Point	-28°C[1]
Boiling Point	190°C[1]
Relative Density	0.95[1]
CAS Number	622-85-5[1]

Disposal Procedures

The disposal of propoxybenzene must be carried out in accordance with local, state, and federal regulations. It should not be disposed of down the sink or in regular trash.[3] As a flammable liquid, specific procedures must be followed.

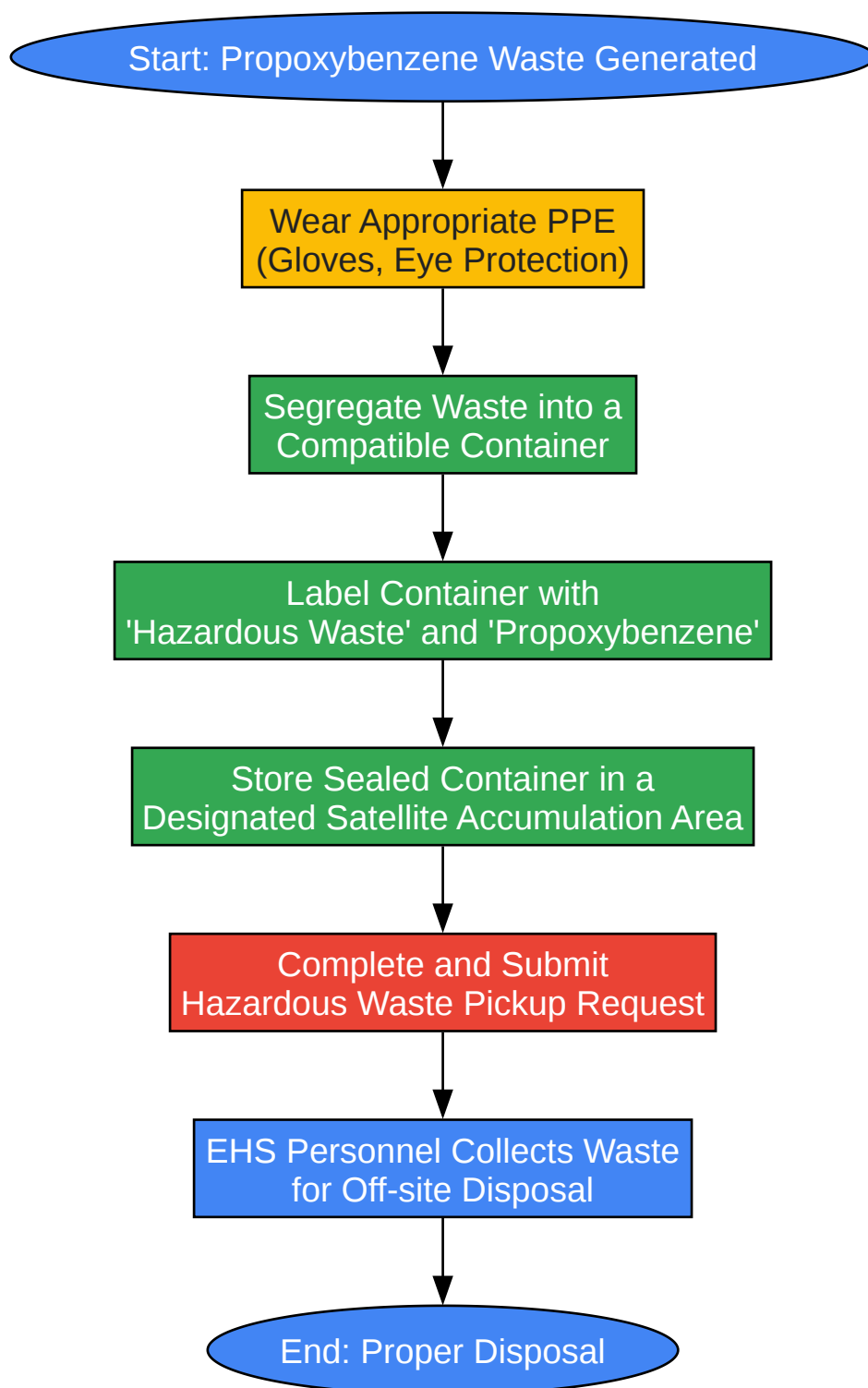
Experimental Protocol for Waste Collection and Disposal:

- Segregation: Collect waste propoxybenzene in a dedicated, properly labeled, and compatible waste container.[3][4] Do not mix it with other waste streams, especially incompatible materials such as oxidizing agents.[1][2] It is best practice to separate halogenated and non-halogenated solvent waste.[5]
- Container: The waste container must be in good condition, leak-proof, and have a secure cap.[4] The original container of the chemical can often be used for waste collection.[4]
- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name, "Propoxybenzene." [3] Avoid using abbreviations or chemical formulas.
- Storage: Store the sealed waste container in a designated satellite accumulation area (SAA) that is under the control of the laboratory supervisor.[3] The storage area should be cool, dark, and well-ventilated.[1]

- Pickup Request: Once the container is ready for disposal, complete a hazardous material pickup request form provided by your institution's Environmental Health and Safety (EHS) office.^[4]
- Disposal: Your institution's EHS personnel will collect the waste and ensure it is transported to a licensed hazardous waste disposal facility for proper treatment, which may include incineration or fuel blending.^[4]^[5]

Logical Workflow for Propoxybenzene Disposal

The following diagram illustrates the step-by-step process for the safe disposal of propoxybenzene.



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Propoxybenzene Disposal Workflow

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